

4-Chloro-3-methylbenzenesulfonyl chloride molecular weight

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-3-methylbenzenesulfonyl
chloride

CAS No.: 6291-02-7

Cat. No.: B1296247

[Get Quote](#)

An In-depth Technical Guide to 4-Chloro-3-methylbenzenesulfonyl chloride

For Researchers, Scientists, and Drug Development Professionals

Abstract: 4-Chloro-3-methylbenzenesulfonyl chloride is a substituted aromatic sulfonyl chloride that serves as a valuable intermediate in organic synthesis. Its bifunctional nature, featuring a reactive sulfonyl chloride group and a chlorinated toluene backbone, makes it a versatile building block for the synthesis of various target molecules, particularly in the fields of medicinal chemistry and material science. This document provides a comprehensive overview of its chemical properties, a representative synthetic protocol for its use, and its potential applications in research and development.

Chemical and Physical Properties

The fundamental properties of 4-Chloro-3-methylbenzenesulfonyl chloride are summarized below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	References
Molecular Formula	C ₇ H ₆ Cl ₂ O ₂ S	[1]
Molecular Weight	225.09 g/mol	[2][3]
CAS Number	6291-02-7	[1]
IUPAC Name	4-chloro-3-methylbenzenesulfonyl chloride	[1]
Synonyms	Benzenesulfonyl chloride, 4-chloro-3-methyl-	[1]
MDL Number	MFCD04117295	

Synthesis and Reactivity

4-Chloro-3-methylbenzenesulfonyl chloride is typically synthesized via the chlorosulfonation of 4-chloro-3-methyltoluene. This electrophilic aromatic substitution reaction introduces the sulfonyl chloride moiety onto the aromatic ring. The primary reactivity of this compound is centered on the sulfonyl chloride group (-SO₂Cl), which is a potent electrophile. It readily reacts with a wide range of nucleophiles, including amines, alcohols, and phenols, to form the corresponding sulfonamides, sulfonate esters, and other derivatives. This reactivity is the cornerstone of its utility as a synthetic intermediate.

Applications in Drug Discovery and Organic Synthesis

Sulfonyl chlorides are critical reagents in the development of new chemical entities. The chlorine atom on the aromatic ring can significantly influence the molecule's pharmacokinetic and pharmacodynamic properties, a strategy often employed in medicinal chemistry to enhance drug efficacy.[4]

- **Synthesis of Sulfonamides:** The most common application is the reaction with primary or secondary amines to form sulfonamides. The sulfonamide functional group is a key structural

motif (a "sulfonamide") found in a wide array of therapeutic agents, including antibiotics, diuretics, and anticonvulsants.

- **Chemical Probes and Ligands:** By reacting **4-Chloro-3-methylbenzenesulfonyl chloride** with various amines or alcohols, researchers can generate diverse libraries of small molecules. These libraries can then be screened in biological assays to identify novel enzyme inhibitors, receptor ligands, or chemical probes for studying cellular pathways.
- **Protecting Group Chemistry:** The sulfonyl group can be used as a protecting group for amines. The resulting sulfonamide is stable to many reaction conditions and can be cleaved later in a synthetic sequence.

Experimental Protocols

The following is a representative experimental protocol for the synthesis of a sulfonamide, a cornerstone reaction involving **4-Chloro-3-methylbenzenesulfonyl chloride**.

Objective: To synthesize an N-substituted-4-chloro-3-methylbenzenesulfonamide.

Materials:

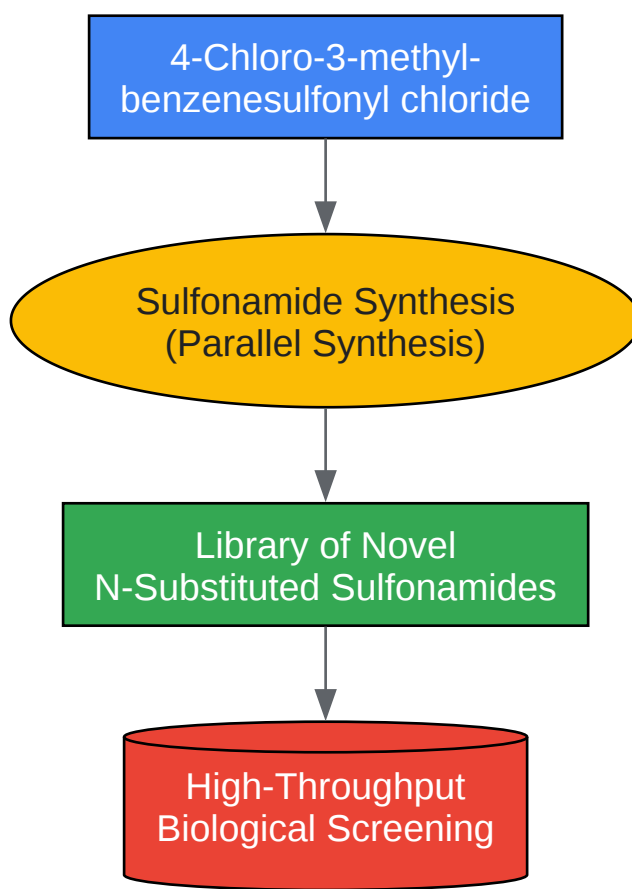
- **4-Chloro-3-methylbenzenesulfonyl chloride**
- A primary or secondary amine (e.g., aniline or benzylamine)
- Pyridine or triethylamine (as a base)
- Dichloromethane (DCM) or Tetrahydrofuran (THF) as the solvent
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware, magnetic stirrer, and separation funnel

Procedure:

- In a round-bottom flask under a nitrogen or argon atmosphere, dissolve the amine (1.0 equivalent) and the base (1.2 equivalents) in the chosen solvent.
- Cool the solution to 0 °C using an ice bath.
- Dissolve **4-Chloro-3-methylbenzenesulfonyl chloride** (1.1 equivalents) in a minimal amount of the same solvent and add it dropwise to the cooled amine solution with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-16 hours (reaction progress can be monitored by Thin Layer Chromatography).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl to remove excess base, followed by saturated NaHCO₃ solution, and finally with brine.
- Dry the separated organic layer over anhydrous MgSO₄ or Na₂SO₄.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude sulfonamide product.
- The crude product can be purified by recrystallization or column chromatography on silica gel.

Logical Workflow for Application in Research

The following diagram illustrates a typical workflow for utilizing **4-Chloro-3-methylbenzenesulfonyl chloride** in a drug discovery context, from the starting reagent to biological evaluation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pschemicals.com [pschemicals.com]
- 2. 3-氯-4-甲基苯磺酰氯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. scbt.com [scbt.com]
- 4. chemrxiv.org [chemrxiv.org]
- To cite this document: BenchChem. [4-Chloro-3-methylbenzenesulfonyl chloride molecular weight]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1296247/docs#4-chloro-3-methylbenzenesulfonyl-chloride-molecular-weight\]](https://www.benchchem.com/product/b1296247/docs#4-chloro-3-methylbenzenesulfonyl-chloride-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)